

In-Depth Technical Guide: 9-Nitroanthracene-D9

Health and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Nitroanthracene-D9

Cat. No.: B1472660

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data for **9-Nitroanthracene-D9**. The information is compiled from various safety data sheets and toxicological literature. Particular emphasis is placed on presenting quantitative data in a clear, tabular format and outlining key experimental findings.

Chemical and Physical Properties

9-Nitroanthracene-D9 is the deuterated analogue of 9-Nitroanthracene. The physical and chemical properties of the deuterated and non-deuterated forms are largely comparable, with the primary difference being the molecular weight.

Property	Value	Source
Molecular Formula	C ₁₄ D ₉ NO ₂	LGC Standards[1]
Molecular Weight	232.28 g/mol	PubChem[2]
CAS Number	220381-38-4	LGC Standards[1]
Appearance	Yellow solid	Thermo Fisher Scientific[3]
Melting Point	141-144 °C	Sigma-Aldrich[4]
Boiling Point	275 °C at 17 mmHg	Chem-Impex
Solubility	Insoluble in water.	CAMEO Chemicals
Storage Temperature	2 - 8 °C, away from light and moisture.	Chem-Impex, Cambridge Isotope Laboratories

Hazard Identification and Safety Data

9-Nitroanthracene-D9 is considered a hazardous substance. The following tables summarize the GHS classification and associated safety information. This information is often provided for a solution of the compound in a solvent like toluene, which contributes to the overall hazard profile.

GHS Classification and Labeling

Element	Information
Signal Word	Danger
Hazard Pictograms	
Hazard Statements	Highly flammable liquid and vapourMay be fatal if swallowed and enters airwaysCauses skin irritationCauses serious eye irritationHarmful if inhaledMay cause drowsiness or dizzinessSuspected of causing cancerToxic to aquatic life

Source: Cambridge Isotope Laboratories (for a solution in toluene)

Personal Protective Equipment and Handling

Precaution	Recommendation
Engineering Controls	Ensure adequate ventilation.
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge.
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Keep away from heat and sources of ignition.

Sources: Sigma-Aldrich, Thermo Fisher Scientific

Toxicological Data

The toxicological profile of 9-Nitroanthracene indicates mutagenic potential. However, comprehensive carcinogenicity data in animal models is lacking, leading to its classification by IARC as a Group 3 agent.

Endpoint	Result	Organism/System
Mutagenicity	Mutagenic	Salmonella typhimurium (Ames test)
Mutagenic	L5178Y mouse lymphoma cells	
Carcinogenicity	Group 3: Not classifiable as to its carcinogenicity to humans.	IARC
Acute Toxicity	May cause skin irritation upon contact.	NTP

Experimental Protocols

Detailed experimental protocols for the cited toxicological studies are not fully available in the public domain. However, the key methodologies are summarized below based on the available information.

Ames Test (Bacterial Reverse Mutation Assay) The mutagenicity of 9-nitroanthracene was evaluated using *Salmonella typhimurium* strains, including TA98, TA100, and TA1537. The assay assesses the ability of a chemical to induce mutations that revert the bacteria to a state where they can synthesize an essential amino acid (histidine), allowing them to grow on a histidine-free medium. A positive result, as observed with 9-nitroanthracene, indicates that the substance is a mutagen. The mutagenic activity was observed with and without the addition of a metabolic activation system (S9), although in some cases, the activity was decreased or eliminated with S9. A measurable mutagenic effect was seen at concentrations as low as 0.15 μ g/plate in tester strain TA98.

Mouse Lymphoma Assay 9-Nitroanthracene exhibited mutagenic activity in the L5178Y mouse lymphoma cell assay in the presence of a metabolic activation system (S9) at doses as low as 5 μ g/mL. This assay measures forward mutations at the thymidine kinase (TK) locus in cultured mouse lymphoma cells.

Experimental Workflows and Logical Relationships

Safety Handling Workflow for 9-Nitroanthracene-D9

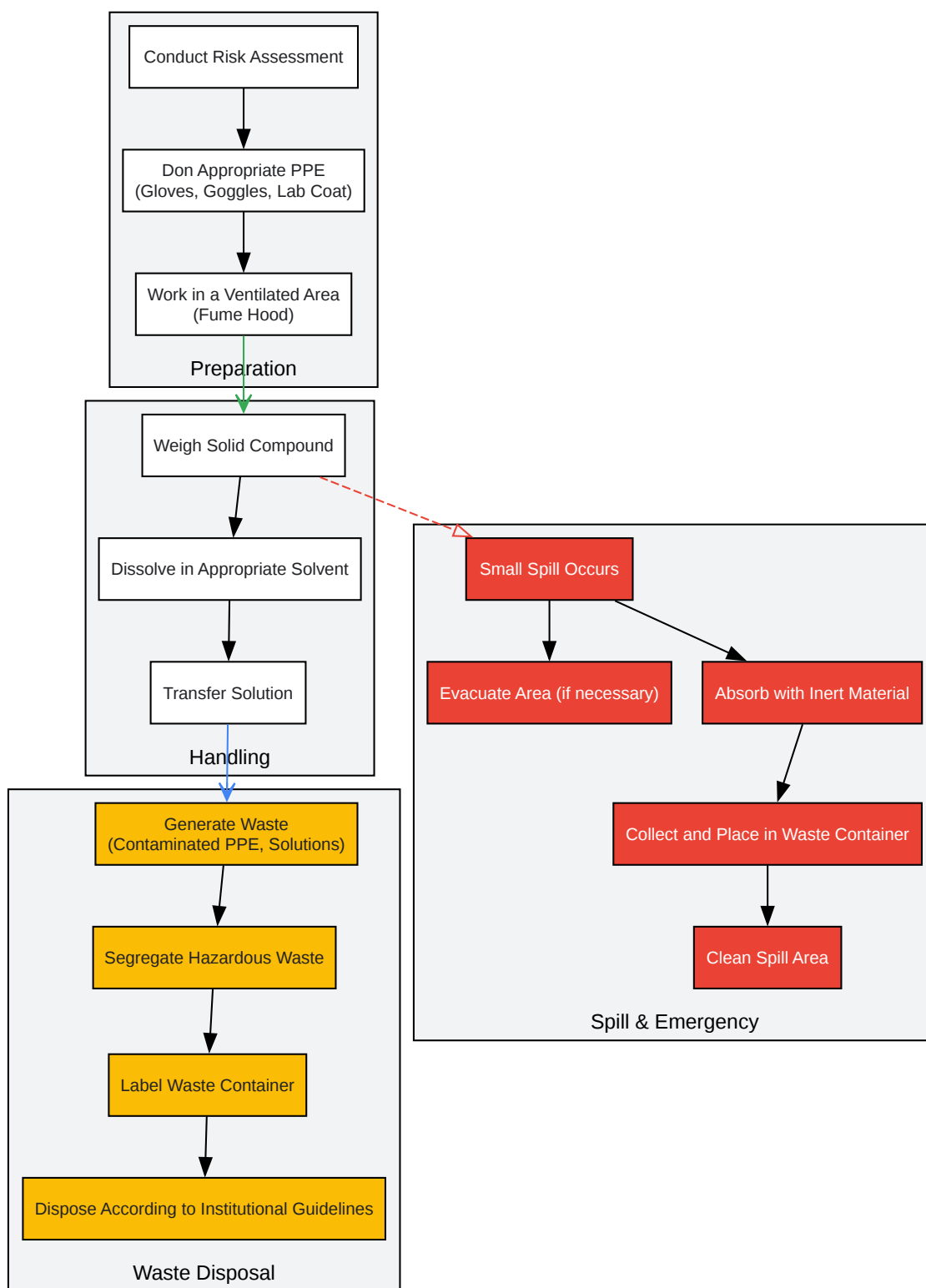


Figure 1: Recommended Safety Handling Workflow for 9-Nitroanthracene-D9

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. 9-Nitroanthracene | C₁₄H₉NO₂ | CID 11767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Anthraquinone as emerging contaminant: technological, toxicological, regulatory and analytical aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 9-Nitroanthracene (IARC Summary & Evaluation, Volume 33, 1984) [inchem.org]
- To cite this document: BenchChem. [In-Depth Technical Guide: 9-Nitroanthracene-D₉ Health and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1472660#9-nitroanthracene-d9-health-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com